

A Comprehensive Technical Guide to 5-Amino-2,4-dichlorophenol

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Compound of Interest

Compound Name: 5-Amino-2,4-dichlorophenol

Cat. No.: B1266657

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5-Amino-2,4-dichlorophenol**, a versatile chemical compound with significant applications across various scientific and industrial sectors. This document details its chemical identity, properties, and primary uses, with a focus on information relevant to research and development.

Chemical Identification

- CAS Number: 39489-79-7[1][2]
- Synonyms: 2,4-Dichloro-5-hydroxyaniline, 2,4-Dichloro-5-aminophenol[1][2]

Chemical and Physical Properties

The following table summarizes the key quantitative data for **5-Amino-2,4-dichlorophenol**.

Property	Value	Source
Molecular Formula	C6H5Cl2NO	[1] [2]
Molecular Weight	178.02 g/mol	[1]
Melting Point	133-137 °C	
Physical Form	Solid	
Assay Purity	97%	
PubChem CID	101471	[1] [2]
MDL Number	MFCD00186187	[1]

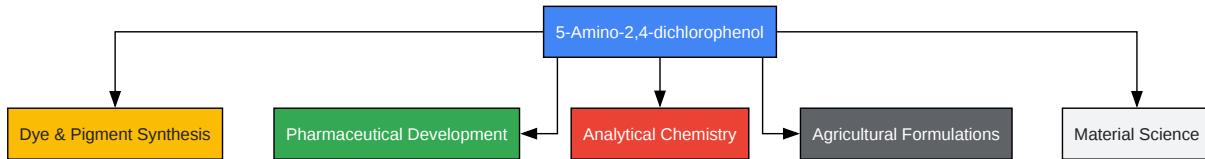
A hydrochloride form of this compound also exists with the CAS number 197178-93-1.[\[3\]](#)[\[4\]](#)

Applications and Uses

5-Amino-2,4-dichlorophenol is a key intermediate in various synthesis processes. Its unique dichlorophenol structure enhances its reactivity, making it a valuable component in several fields.[\[1\]](#)

- **Dye and Pigment Synthesis:** It is a crucial intermediate in the manufacturing of dyes and pigments, particularly for the textile industry, where it contributes to the formation of stable and vibrant colorants.[\[1\]](#)
- **Pharmaceutical Development:** This compound serves as an intermediate in the synthesis of various pharmaceuticals, notably in the development of anti-inflammatory and analgesic drugs.[\[1\]](#)
- **Analytical Chemistry:** It is employed as a reagent in analytical methods, such as the development of colorimetric assays for detecting and quantifying phenolic compounds.[\[1\]](#) This is beneficial for applications like environmental monitoring and quality control.[\[1\]](#)
- **Agricultural Formulations:** The compound is utilized in the formulation of herbicides and fungicides.[\[1\]](#)

- Material Science: It is explored in the development of polymers and coatings to enhance material properties like durability and environmental resistance.[1]



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Caption: Key application areas of **5-Amino-2,4-dichlorophenol**.

Experimental Protocols

Detailed experimental protocols for the synthesis and use of **5-Amino-2,4-dichlorophenol** are proprietary and specific to the desired end-product. However, a general understanding of its role as an intermediate can be gathered from related synthesis literature. For instance, the preparation of dichlorophenol isomers often involves the chlorination of phenol or o-chlorophenol.[5] More specifically, the synthesis of 2,6-dichlorophenol can be achieved through methods like the chlorination of phenol or the decarboxylation of 3,5-dichloro-4-hydroxybenzoic acid.[6] These examples illustrate the types of chemical transformations that dichlorophenol structures undergo, which are analogous to the reactions involving **5-Amino-2,4-dichlorophenol** in its various applications.

Safety and Handling

5-Amino-2,4-dichlorophenol is classified as a hazardous substance and requires careful handling.

- GHS Hazard Statements: H301 (Toxic if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2]
- Signal Word: Danger[2]

- Personal Protective Equipment (PPE): It is recommended to use a dust mask (type N95 or equivalent), eye shields, and chemical-resistant gloves when handling this compound.
- Storage: Store in a cool, dry place, typically at 0-8°C.[1]

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